

Physical and chemical properties of 2,5-Dichlorobenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichlorobenzophenone

Cat. No.: B102398

[Get Quote](#)

An In-depth Technical Guide to 2,5-Dichlorobenzophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dichlorobenzophenone is a halogenated aromatic ketone that serves as a versatile intermediate in organic synthesis. Its chemical structure, featuring a benzophenone core with two chlorine substituents on one of the phenyl rings, imparts specific reactivity and properties that are leveraged in various industrial and research applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **2,5-Dichlorobenzophenone**, detailed experimental protocols for its synthesis, and an exploration of its applications, particularly within the pharmaceutical and chemical industries.

Chemical and Physical Properties

The fundamental physicochemical properties of **2,5-Dichlorobenzophenone** are summarized in the tables below. These properties are crucial for its handling, storage, and application in various chemical processes.

Table 1: General and Physical Properties

Property	Value	Reference
Chemical Name	(2,5-dichlorophenyl) (phenyl)methanone	[1]
Synonyms	2,5-Dichlorophenyl phenyl ketone	[1]
CAS Number	16611-67-9	[1]
Molecular Formula	C ₁₃ H ₈ Cl ₂ O	[1] [2]
Molecular Weight	251.11 g/mol	[1] [2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	87-88 °C	[4]
Boiling Point	369.9 °C at 760 mmHg	[5]
Density	1.311 g/cm ³ (Predicted)	[5]
Flash Point	156.4 °C	[5]
Solubility	Sparingly soluble in water. [3]	

Table 2: Spectral Data

Spectroscopic Technique	Data Summary	Reference
¹³ C NMR	Spectra available on PubChem.	[1]
Mass Spectrometry (GC-MS)	Spectra available on PubChem.	[1]
Infrared (IR) Spectroscopy	Vapor phase IR spectra available on PubChem.	[1]

Experimental Protocols

Synthesis of 2,5-Dichlorobenzophenone via Friedel-Crafts Acylation

The most common method for the synthesis of **2,5-Dichlorobenzophenone** is the Friedel-Crafts acylation of 1,4-dichlorobenzene with benzoyl chloride using a Lewis acid catalyst, typically aluminum chloride.^[3]

Materials:

- 1,4-Dichlorobenzene
- Benzoyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Toluene
- Hexane
- Ice
- Water
- Aqueous sodium bicarbonate solution
- Three-necked flask equipped with a mechanical stirrer, thermometer, and condenser with a gas outlet to an aqueous NaOH scrub tower.

Procedure:

- To a 22 L three-necked flask, add 1,4-dichlorobenzene (3 kg, 26.4 mol) and benzoyl chloride (2.6 kg, 18.55 mol).^[6]
- Heat the mixture to 80 °C to obtain a homogeneous solution.^[6]
- With stirring, add anhydrous aluminum chloride (5.5 kg, 41.25 mol) over 12 minutes. The molar ratio of AlCl_3 to 1,4-dichlorobenzene to benzoyl chloride should be approximately 2.2:1.4:1.0.^[6]

- Heat the resulting mixture to 140 °C over 60 minutes, and then increase the temperature to 175 °C and maintain for 30 minutes.[6]
- Stop the heating and allow the mixture to cool to 80 °C over two hours.[6]
- Carefully pour the reaction mixture into a well-stirred mixture of approximately 25 L of water and 15 kg of ice over 30 minutes to quench the reaction.[6]
- Collect the resulting organic solid by filtration.[6]
- Dissolve the crude solid in 7 L of toluene.[6]
- Wash the toluene solution with aqueous sodium bicarbonate and then dry the organic layer. [6]
- Remove the toluene by distillation.[6]
- The pure **2,5-dichlorobenzophenone** can be isolated by recrystallization from a mixture of hexane and toluene, yielding approximately 80% of the final product.[6]

Recrystallization for Purification

Recrystallization is a critical step to obtain high-purity **2,5-Dichlorobenzophenone**. A two-solvent system is often effective.

General Protocol for Two-Solvent Recrystallization:

- Dissolve the crude **2,5-Dichlorobenzophenone** in a minimum amount of a hot solvent in which it is readily soluble (e.g., toluene).
- While the solution is hot, add a second solvent in which the compound is less soluble (e.g., hexane) dropwise until the solution becomes cloudy, indicating saturation.[7]
- If persistent cloudiness occurs, add a small amount of the first solvent to redissolve the precipitate.
- Allow the solution to cool slowly and undisturbed to room temperature, followed by further cooling in an ice bath to promote crystallization.[7]

- Collect the purified crystals by vacuum filtration and wash them with a small amount of the cold solvent mixture.[7]
- Dry the crystals under vacuum to remove any residual solvent.

Mandatory Visualization

Below is a diagram illustrating the experimental workflow for the synthesis and purification of **2,5-Dichlorobenzophenone**.



[Click to download full resolution via product page](#)

Experimental Workflow for 2,5-Dichlorobenzophenone Synthesis

Applications in Research and Drug Development

2,5-Dichlorobenzophenone is a valuable building block in organic synthesis with several key applications:

- Pharmaceutical Intermediate: It serves as a precursor in the synthesis of various pharmaceutical compounds. The dichlorinated phenyl group can be a key structural motif or can be further functionalized.[6][8]
- Photoinitiator: In polymer chemistry, it can act as a photoinitiator, absorbing UV light to generate free radicals that initiate polymerization reactions. This is particularly useful in the curing of coatings and adhesives.[3][8]
- UV Filter: Its ability to absorb UV radiation makes it a potential component in cosmetic formulations as a UV filter, protecting against sun damage.[8]

- Agrochemical Synthesis: Similar to its role in pharmaceuticals, it is also used as an intermediate in the production of agrochemicals.[3][8]

Due to its primary role as a synthetic intermediate, there is limited information available regarding its direct biological activity or involvement in specific signaling pathways. Its utility in drug development is primarily as a starting material for the construction of more complex, biologically active molecules.

Safety and Handling

2,5-Dichlorobenzophenone is classified as an irritant, causing skin and serious eye irritation. It may also cause respiratory irritation.[5]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-Dichlorobenzophenone | C13H8Cl2O | CID 458188 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]

- 3. Page loading... [wap.guidechem.com]
- 4. 错误页 [amp.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. 2,5-Dichlorobenzophenone | 16611-67-9 [chemicalbook.com]
- 7. ocw.mit.edu [ocw.mit.edu]
- 8. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Physical and chemical properties of 2,5-Dichlorobenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102398#physical-and-chemical-properties-of-2-5-dichlorobenzophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com